

Personal protective equipment for handling 4-Fluorophenylacetyl chloride

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Compound of Interest

Compound Name: 4-Fluorophenylacetyl chloride

Cat. No.: B1307485

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Essential Safety and Handling Guide for 4-Fluorophenylacetyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **4-Fluorophenylacetyl chloride**. Adherence to these guidelines is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Safety Precautions

4-Fluorophenylacetyl chloride is a corrosive and reactive compound that demands careful handling to prevent severe injury and ensure experimental integrity. The primary hazards stem from its reactivity with moisture and its corrosive nature.^[1] Contact with skin, eyes, or the respiratory tract can lead to severe burns and irritation.^{[1][2]} It reacts with water to produce corrosive hydrochloric acid.^[1]

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 1B - Causes severe skin burns and eye damage.^[3]
- Serious Eye Damage/Eye Irritation: Category 1 - Causes serious eye damage.^[3]

Physico-chemical Data	Value
Molecular Formula	C ₈ H ₆ ClFO
Molecular Weight	172.58 g/mol [3]
Boiling Point	202 - 204 °C[2]
Density	1.259 g/cm ³ (at 20 °C)[2]
Flash Point	107 °C[2]

Personal Protective Equipment (PPE)

When handling **4-Fluorophenylacetyl chloride**, a comprehensive suite of personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Required Equipment	Specifications and Best Practices
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles should provide an airtight seal. A full face shield is necessary to protect against splashes.[4][5][6]
Skin Protection	Chemical-Resistant Gloves	Nitrile, neoprene, or butyl rubber gloves are recommended.[1][4][5] Check for leaks and integrity before each use.[7]
Chemical-Resistant Apron or Lab Coat	An acid-resistant apron or a flame-resistant lab coat should be worn over personal clothing.[6]	
Respiratory Protection	Respirator	Use in a well-ventilated area, preferably a chemical fume hood.[1] If ventilation is inadequate, a respirator with an appropriate acid gas cartridge is necessary.[5][7]
Foot Protection	Closed-toe Shoes	Chemical-resistant boots are recommended, especially when handling larger quantities.[6]

Operational Plan: Handling and Storage

Handling:

- Ventilation: All work with **4-Fluorophenylacetyl chloride** must be conducted in a certified chemical fume hood to prevent inhalation of corrosive vapors.[1]

- Inert Atmosphere: Due to its reactivity with moisture, handle the compound under an inert atmosphere (e.g., nitrogen or argon) when possible.
- Dispensing: Use glass or other compatible, corrosion-resistant equipment for transferring the liquid.
- Avoid Incompatibilities: Keep away from water, alcohols, strong bases, and oxidizing agents to prevent vigorous or violent reactions.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep containers tightly sealed to prevent moisture ingress.[\[1\]](#)
- Store away from incompatible materials.[\[1\]](#)

Emergency Procedures

Spill Response:

- Evacuate: Immediately alert others in the vicinity and evacuate the immediate area.[\[8\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, contain the liquid using an inert, non-combustible absorbent material like sand, earth, or vermiculite.[\[2\]](#)[\[9\]](#)[\[10\]](#) Do not use combustible materials like paper towels.[\[9\]](#)
- Neutralization (for acid spills): Cautiously neutralize the spill with soda ash or sodium bicarbonate.[\[9\]](#)[\[10\]](#)
- Cleanup: Scoop the absorbed and neutralized material into a designated, labeled hazardous waste container.[\[10\]](#)
- Decontamination: Wash the spill area with soap and water, collecting the rinse water for disposal as hazardous waste if necessary.[\[8\]](#)

First Aid:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with running water for at least 20 minutes.[\[2\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 20 minutes, removing contact lenses if present and easy to do.[\[2\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[11\]](#)

Disposal Plan

Quenching Excess Reagent: Unused or excess **4-Fluorophenylacetyl chloride** must be safely neutralized (quenched) before disposal. Acyl chlorides can be quenched by reacting them with nucleophiles.[\[12\]](#)

Protocol: Quenching with Methanol This procedure converts the reactive acyl chloride into a more stable methyl ester.

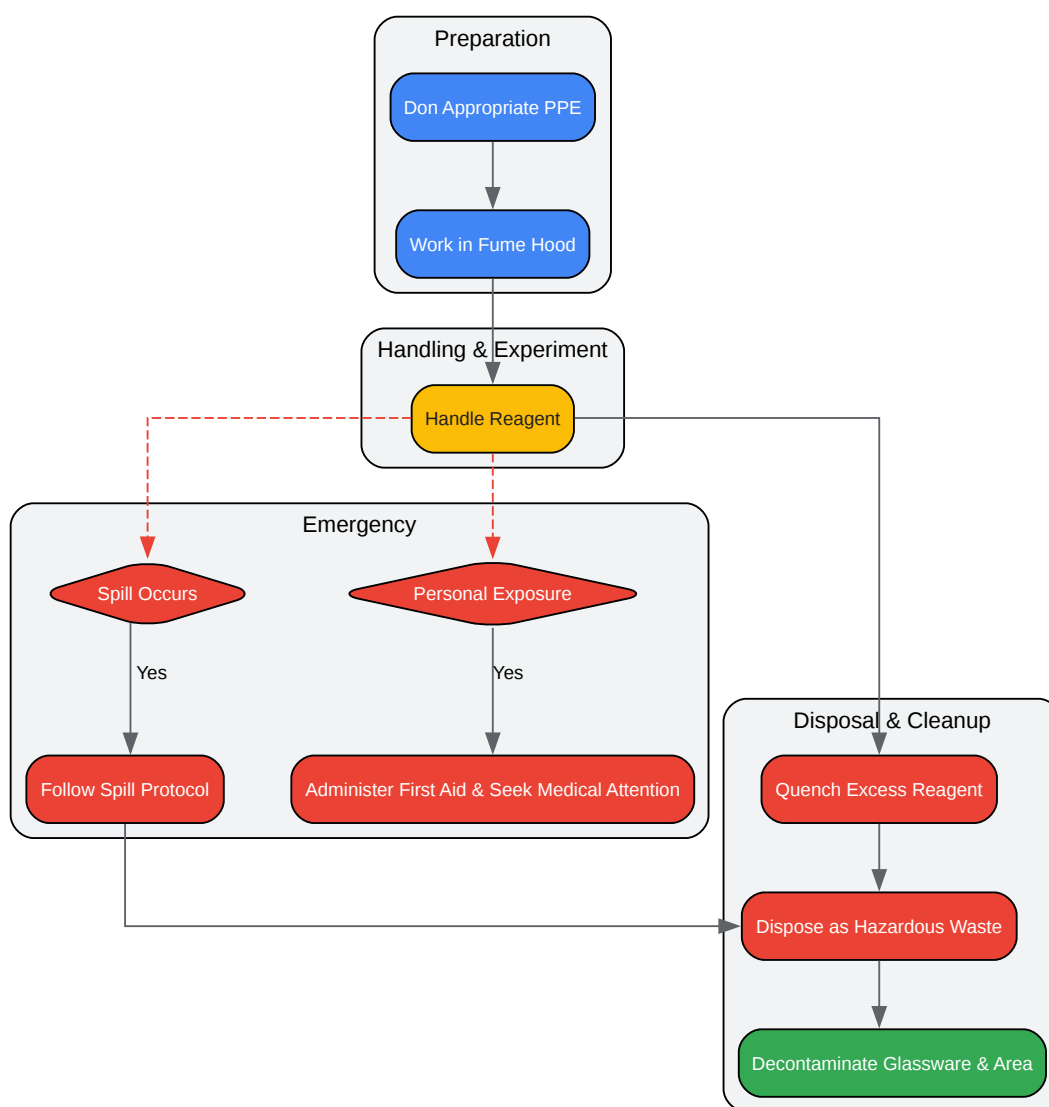
- Preparation: In a chemical fume hood, place a flask containing anhydrous methanol (at least 10 molar equivalents to the acyl chloride) in an ice bath.
- Slow Addition: Slowly add the **4-Fluorophenylacetyl chloride** dropwise to the cold, stirring methanol. This reaction is exothermic.
- Reaction Completion: Once the addition is complete, remove the ice bath and stir the mixture at room temperature for at least 30 minutes to ensure the reaction is complete.[\[12\]](#)
- Waste Collection: The resulting solution should be collected in a properly labeled hazardous waste container for halogenated organic waste.[\[13\]](#)

Waste Disposal:

- All waste materials, including quenched solutions and contaminated absorbents, must be disposed of as hazardous waste.[14]
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Never pour quenched solutions or raw **4-Fluorophenylacetyl chloride** down the drain.[15]

Workflow Diagram

Workflow for Handling 4-Fluorophenylacetyl Chloride

[Click to download full resolution via product page](#)Caption: Workflow for handling and disposal of **4-Fluorophenylacetyl chloride**.

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